

Sulfo-Cyanine3-Alkyne for Biological Imaging: A Technical Guide

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfo-Cyanine3-Alkyne is a water-soluble, orange-fluorescent dye that has become an indispensable tool in biological imaging and bioconjugation.[1][2] It belongs to the cyanine dye family, known for bright fluorescence, high photostability, and strong light absorption.[3] The key features of Sulfo-Cyanine3-Alkyne are the presence of sulfonate groups, which confer high hydrophilicity, and a terminal alkyne group.[1][3] This alkyne moiety allows the dye to be covalently attached to azide-modified biomolecules via a highly efficient and specific reaction known as Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".[1][4][5]

This bioorthogonal reaction enables the precise labeling of proteins, peptides, and nucleic acids within complex biological systems, including live cells, for subsequent visualization and analysis.[1][6][7] Its compatibility with standard imaging instrumentation and TRITC filter sets makes it a versatile choice for applications ranging from fluorescence microscopy to flow cytometry.[2][4]

Physicochemical and Spectral Properties

The performance of a fluorophore is defined by its quantitative spectral and physical characteristics. Sulfo-Cyanine3-Alkyne is characterized by a high molar extinction coefficient and good water solubility, making it ideal for labeling in aqueous biological buffers.[4][8]



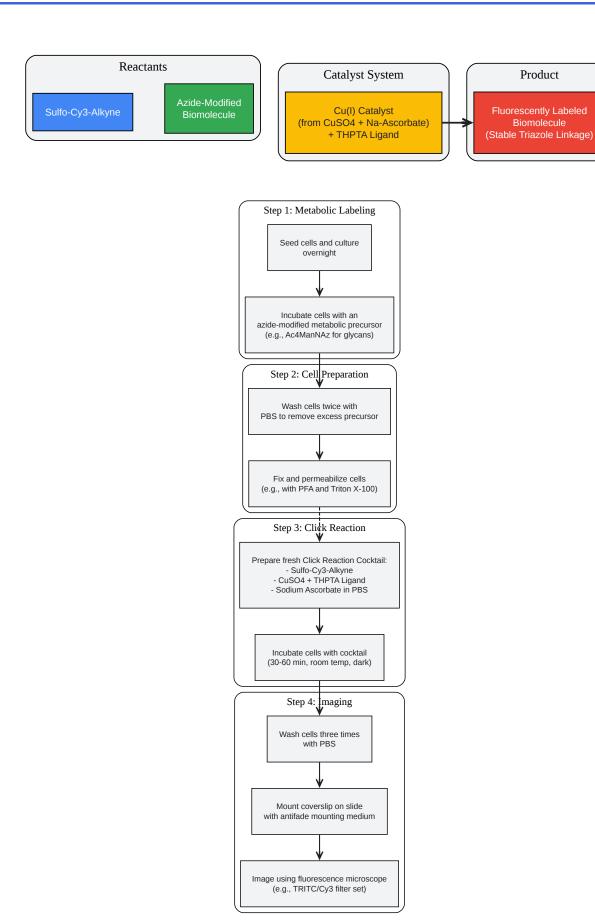
Property	Value	Reference(s)
Excitation Maximum (λex)	~555 nm	[4]
Emission Maximum (λem)	~570 nm	[4]
Molar Extinction Coeff.	150,000 cm ⁻¹ M ⁻¹	[4]
Molecular Weight	~691.90 g/mol to ~761.92 g/mol (varies by salt form)	[4][8]
Solubility	Water, DMSO, DMF	[4][8]
pH Sensitivity	Insensitive from pH 4 to pH 10	[4]
Storage Conditions	-20°C in the dark, desiccated	[8]

Core Principle: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of Sulfo-Cyanine3-Alkyne relies on the "click chemistry" principle. Specifically, it participates in the Copper(I)-catalyzed reaction between its terminal alkyne group and an azide group on a target biomolecule.[9] This reaction is highly specific, efficient, and rapid, forming a stable, covalent triazole linkage.[10][11][12] The bioorthogonal nature of the azide and alkyne groups ensures that the reaction proceeds with minimal side reactions with native functional groups in a biological environment.[5]

The reaction requires a Copper(I) catalyst, which is typically generated in situ by reducing a Copper(II) source (e.g., CuSO₄) with a reducing agent like sodium ascorbate.[10][13] A stabilizing ligand, such as THPTA (tris(3-hydroxypropyltriazolylmethyl)amine), is crucial as it protects the biomolecules from oxidative damage and accelerates the reaction.[9][10][13]







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